

# An In-depth Technical Guide on Bromfenac Sodium: Molecular Formula and Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromfenac sodium

Cat. No.: B000289

[Get Quote](#)

This guide provides detailed information on the molecular formula and weight of **bromfenac sodium**, a nonsteroidal anti-inflammatory drug (NSAID) primarily used in ophthalmology. The data presented is intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

Bromfenac is a potent inhibitor of cyclooxygenase (COX) enzymes, particularly COX-2, which is involved in the inflammatory pathway. Its sodium salt form is utilized in pharmaceutical formulations for enhanced solubility and bioavailability.

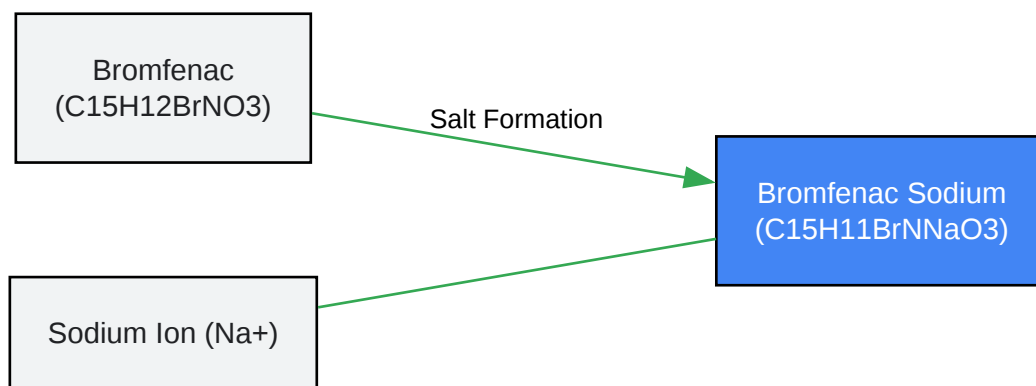
## Quantitative Data Summary

The molecular characteristics of **bromfenac sodium** are summarized in the table below. It is important to distinguish between the anhydrous form and its common hydrated form, the sesquihydrate.

Identifier	Anhydrous Bromfenac Sodium	Bromfenac Sodium Sesquihydrate
Molecular Formula	C15H11BrNNaO3[1][2][3]	C30H28Br2N2Na2O9[4]
Molecular Weight	356.15 g/mol [1][2][3][5]	766.3 g/mol [4]
CAS Number	91714-93-1[3][5]	120638-55-3[5][6]

## Structural Relationship

The following diagram illustrates the relationship between the parent compound, Bromfenac, and its resulting sodium salt.



[Click to download full resolution via product page](#)

Figure 1: Formation of **Bromfenac Sodium** from its parent acid.

## Experimental Protocols

The determination of molecular formula and weight for compounds like **bromfenac sodium** typically involves the following standard analytical techniques:

### 1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the precise molecular mass of the compound.
- Methodology:
  - A sample of **bromfenac sodium** is dissolved in a suitable solvent (e.g., methanol).
  - The solution is introduced into an electrospray ionization (ESI) source coupled to a mass spectrometer.
  - The ESI process generates gas-phase ions of the molecule.
  - The mass-to-charge ratio ( $m/z$ ) of the ions is measured by the mass analyzer.

- For **bromfenac sodium**, the analysis would typically show a peak corresponding to the bromfenac anion  $[C_{15}H_{11}BrNO_3]^-$  and a separate peak for the sodium cation  $[Na]^+$ , or a cluster ion. The molecular weight is calculated from the mass of the parent molecule.

## 2. Elemental Analysis for Molecular Formula Confirmation

- Objective: To determine the elemental composition of the compound and confirm its molecular formula.
- Methodology:
  - A precisely weighed sample of **bromfenac sodium** is combusted in a controlled oxygen environment.
  - The combustion products ( $CO_2$ ,  $H_2O$ ,  $N_2$ , and  $Br_2$ ) are passed through a series of traps and detectors.
  - The amount of each element (Carbon, Hydrogen, Nitrogen, and Bromine) is quantified.
  - The percentage composition of each element is calculated and compared with the theoretical percentages derived from the proposed molecular formula ( $C_{15}H_{11}BrNNaO_3$ ). The sodium content is often determined by atomic absorption spectroscopy or inductively coupled plasma mass spectrometry.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. Bromfenac Sodium | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. Bromfenac sodium anhydrous |  $C_{15}H_{11}BrNNaO_3$  | CID 23693301 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Bromfenac Sodium | C<sub>30</sub>H<sub>28</sub>Br<sub>2</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>9</sub> | CID 11954316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Bromfenac - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on Bromfenac Sodium: Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000289#bromfenac-sodium-molecular-formula-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)